

Application Notes and Protocols for SGC2085

Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: SGC2085
Cat. No.: B10771654

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Introduction

SGC2085 is a potent and selective inhibitor of the Coactivator-Associated Arginine Methyltransferase 1 (CARM1), also known as Protein Arginine Methyltransferase 4 (PRMT4). [1][2][3] With an IC₅₀ value of 50 nM, it offers over 100-fold selectivity for CARM1 over other protein arginine methyltransferases, though it does exhibit some activity against PRMT6 with an IC₅₀ of 5.2 μM. [2][4] CARM1 plays a crucial role in transcriptional regulation by methylating histone and non-histone proteins, thereby influencing a variety of cellular processes. Its involvement in pathways such as Wnt/β-catenin and estrogen-stimulated growth has made it a target of interest in oncology and other therapeutic areas. [5][6]

These application notes provide a detailed protocol for the preparation, storage, and handling of **SGC2085** stock solutions in dimethyl sulfoxide (DMSO), intended for in vitro experimental use.

Quantitative Data Summary

The following table summarizes the key quantitative information for **SGC2085**.

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₂	[4][5]
Molecular Weight	312.41 g/mol	[4][5]
CAS Number	1821908-48-8	[4][5]
Appearance	White to off-white solid powder	[7]
Purity	≥98%	[8]
Solubility in DMSO	30 mg/mL to 100 mg/mL	[4][8][9]
IC ₅₀ (CARM1)	50 nM	[2][4]
IC ₅₀ (PRMT6)	5.2 μM	[2][4]

Experimental Protocols

Materials and Equipment

- SGC2085 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[4]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparation of a 10 mM SGC2085 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro studies. Adjustments can be made based on specific experimental needs and the desired final concentration.

- Pre-weighing Preparations: Ensure the analytical balance is calibrated and level. Allow the **SGC2085** powder to equilibrate to room temperature before opening the container to prevent condensation of moisture.
- Weighing **SGC2085**: Carefully weigh out the desired amount of **SGC2085** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 312.41 \text{ g/mol} \times 1000 \text{ mg/g} = 3.1241 \text{ mg}$
- Dissolution in DMSO:
 - Add the weighed **SGC2085** powder to a sterile microcentrifuge tube or amber vial.
 - Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Cap the tube or vial securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[4] Gentle warming may also aid dissolution.
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.

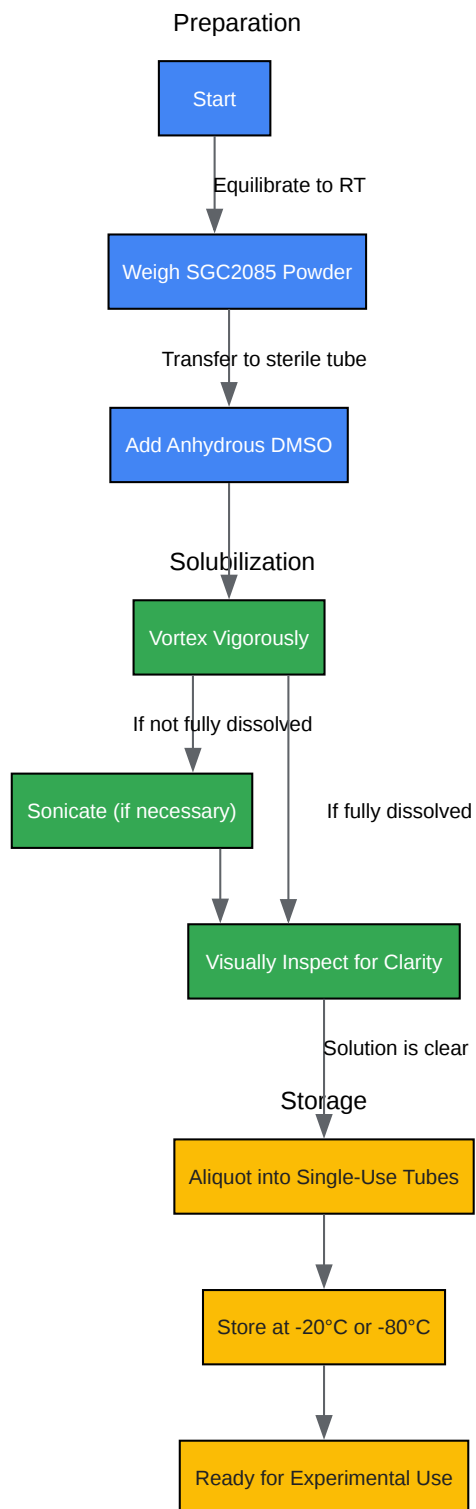
- Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).[9][10]
- Properly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Handling and Safety Precautions

- **SGC2085** is for research use only and is not for human or veterinary use.[8]
- Always handle the compound and its solutions in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety glasses.
- Avoid inhalation of the powder and contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

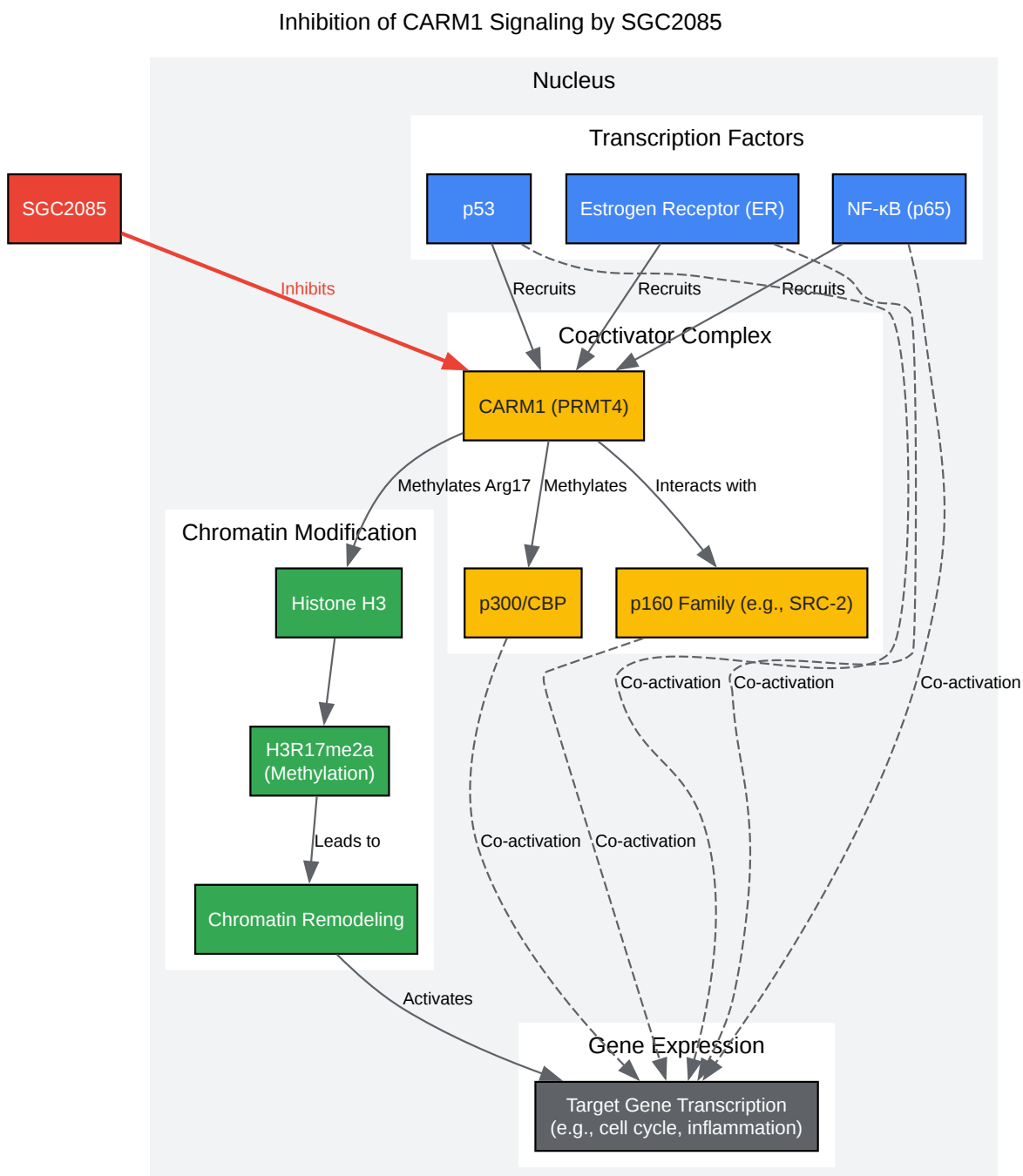
Visualizations

Workflow for SGC2085 Stock Solution Preparation



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Caption: A flowchart illustrating the key steps for preparing a stock solution of **SGC2085** in DMSO.



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Caption: The signaling pathway showing **SGC2085** inhibiting CARM1, thereby preventing the methylation of histones and coactivators, which ultimately blocks transcriptional activation.

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